

3-Methyl-4-nitroaniline structural formula and isomers

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Compound of Interest

Compound Name: 3-Methyl-4-nitroaniline

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An In-depth Technical Guide to **3-Methyl-4-nitroaniline**: Structural Formula and Isomers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methyl-4-nitroaniline**, a versatile organic compound with significant applications in the synthesis of dyes, pigments, pharmaceuticals, and agrochemicals.^[1] This document details its structural formula, explores its various isomers, presents key quantitative data in a structured format, and provides an illustrative experimental protocol.

3-Methyl-4-nitroaniline: Core Compound Profile

Structural Formula:

3-Methyl-4-nitroaniline, also known as 4-nitro-m-toluidine or 5-amino-2-nitrotoluene, is an aromatic amine.^{[1][2]} Its structure consists of a benzene ring substituted with a methyl group, an amino group, and a nitro group. The molecular formula is $C_7H_8N_2O_2$.^{[1][3]}

Chemical Structure:

Key Properties:

- Molecular Weight: 152.15 g/mol ^{[1][3]}
- Appearance: Brown or off-white crystalline solid^{[1][2][4]}

- Melting Point: 136-141 °C[1]
- Applications: It serves as a crucial intermediate in the production of azo dyes and has applications in pharmaceutical development and analytical chemistry.[1]

Isomers of Methyl-nitroaniline

The molecular formula $C_7H_8N_2O_2$ encompasses several structural isomers. These isomers differ in the substitution pattern of the methyl, amino, and nitro groups on the benzene ring, or involve methylation of the amino group. The primary isomers are detailed below.

Quantitative Data Summary

The following table summarizes key physicochemical properties of **3-Methyl-4-nitroaniline** and its common isomers for comparative analysis.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
3-Methyl-4-nitroaniline	611-05-2	C ₇ H ₈ N ₂ O ₂	152.15	136-141[1]	330.0 (Predicted)[2]
2-Methyl-3-nitroaniline	603-83-8	C ₇ H ₈ N ₂ O ₂	152.15	96-98	305.0 (at 760 mmHg)
4-Methyl-2-nitroaniline	89-62-3	C ₇ H ₈ N ₂ O ₂	152.15	114-117	295.0
4-Methyl-3-nitroaniline	119-32-4	C ₇ H ₈ N ₂ O ₂	152.15	77.5[5]	300.0 (Predicted)
2-Methyl-5-nitroaniline	99-55-8	C ₇ H ₈ N ₂ O ₂	152.15	107-109	278.0
N-Methyl-2-nitroaniline	612-28-2	C ₇ H ₈ N ₂ O ₂	152.15	36-38	267.0
N-Methyl-3-nitroaniline	619-27-2	C ₇ H ₈ N ₂ O ₂	152.15	65-67	155.0 (at 10 mmHg)
N-Methyl-4-nitroaniline	100-15-2	C ₇ H ₈ N ₂ O ₂	152.15	149-151	290.0

Experimental Protocols

Synthesis of 4-Methyl-3-nitroaniline

This protocol details the nitration of p-toluidine to synthesize 4-methyl-3-nitroaniline.[5]

Materials:

- p-Toluidine (10 g)
- Concentrated Sulfuric Acid (230 g total)
- Concentrated Nitric Acid (7.5 g, d=1.48 g/ml)

- Ice
- Solid Sodium Carbonate
- Ethanol

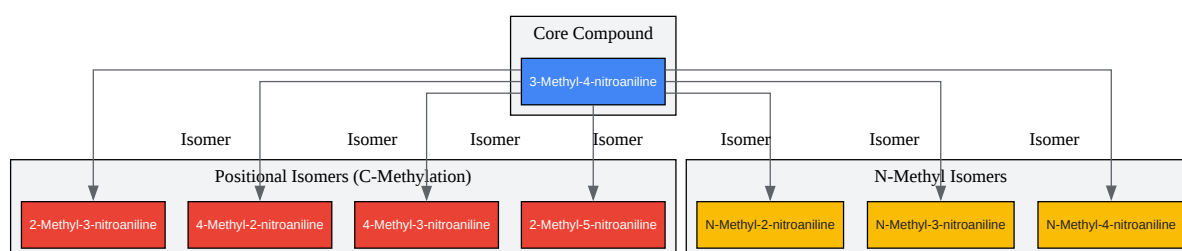
Procedure:

- Dissolve 10 g of p-toluidine in 200 g of concentrated sulfuric acid in a flask suitable for cooling.
- Cool the solution in a freezing mixture to just below 0 °C.
- Prepare a nitrating mixture by combining 7.5 g of nitric acid with 30 g of concentrated sulfuric acid.
- Slowly add the nitrating mixture to the well-stirred p-toluidine solution, ensuring the temperature is maintained at 0 °C.
- After the addition is complete, allow the mixture to stand for a short period.
- Pour the reaction mixture into 500 ml of ice-cold water, adding more ice as necessary to keep the temperature below 25 °C.
- Filter the solution to remove any impurities.
- Dilute the filtrate to three times its original volume and neutralize it with solid sodium carbonate, keeping the temperature as low as possible.
- Collect the resulting precipitate by filtration.
- Press the precipitate dry and recrystallize from ethanol.

Expected Yield: 65-70% of yellow monoclinic needles.^[5]

Visualization of Isomeric Relationships

The following diagram illustrates the structural relationship between **3-Methyl-4-nitroaniline** and its various isomers based on the substitution pattern on the aniline core structure.



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Caption: Isomeric relationship of methyl-nitroanilines.

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